

Application Notes & Protocols: Safe Handling and Disposal of Lewisite 2

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Compound of Interest

Compound Name: *Lewisite 2*
CAS No.: *40334-69-8*
Cat. No.: *B15723159*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: **Lewisite 2** is a highly toxic chemical warfare agent.^[1] The information provided herein is intended for trained professionals in controlled laboratory settings and is not a substitute for comprehensive training, institutional safety protocols, and adherence to all applicable regulations. All work with **Lewisite 2** must be conducted in a designated facility equipped for handling highly hazardous chemical agents.

Introduction

Lewisite 2 (L-2) is an organoarsenic compound and a potent vesicant (blister agent).^[1] It is typically found as a component of "Lewisite," a mixture that also includes Lewisite 1 (L-1) and Lewisite 3 (L-3).^{[1][2]} Due to its extreme toxicity and immediate damaging effects on the skin, eyes, and respiratory tract, stringent safety protocols are imperative for its handling and disposal.^{[1][3][4]} These notes provide a detailed protocol for the safe management of **Lewisite 2** in a research environment.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Lewisite 2** is presented in Table 1. This data is crucial for understanding its behavior under experimental conditions and for developing appropriate safety measures.

Table 1: Physical and Chemical Properties of **Lewisite 2**

Property	Value	Reference(s)
Chemical Name	Bis[(E)-2-chloroethen-1-yl]arsinous chloride	[1]
Synonyms	Dichlorovinylarsine chloride, L-2	[1][5]
CAS Number	50361-06-3	[1]
Molecular Formula	C4H4AsCl3	[1][6]
Molar Mass	233.35 g/mol	[1][6]
Appearance	Oily, colorless liquid when pure; impure samples can be yellow to brown-black.	[2][3]
Odor	Geranium-like	[2][3]
Solubility	Low solubility in water; soluble in common organic solvents, alcohols, gasoline, oils, and fats.	[3]
Vapor Density	7.1 (air = 1)	[3]
Reactivity	Hydrolyzes in the presence of water to form toxic and vesicant compounds.[3][7] Reacts with metals to form flammable hydrogen gas.[2]	

Health Hazard Information

Lewisite 2 is a powerful irritant and blistering agent that poses a severe and immediate threat to human health.^{[1][4]} Exposure can occur through inhalation, skin contact, eye contact, and ingestion.^{[3][4]}

Table 2: Health Hazards of **Lewisite 2**

Route of Exposure	Effects	Reference(s)
Inhalation	Immediate burning pain and irritation of the respiratory tract, nosebleed, laryngitis, coughing, and difficulty breathing.[1] Severe exposure can lead to fatal pulmonary edema and chronic respiratory disease.[1][2]	
Skin Contact	Immediate stinging and burning pain.[2] Rapid absorption through the skin, followed by redness and the formation of large, fluid-filled blisters within hours.[2][4] Systemic arsenic poisoning can occur, leading to "Lewisite shock" (refractory hypotension) due to capillary damage and fluid loss.[1][2][8]	
Eye Contact	The eyes are the most sensitive organ to Lewisite vapors.[3] Immediate and severe pain, irritation, swelling, and potential for permanent corneal damage and blindness.[2][9]	
Ingestion	Severe pain, nausea, vomiting, and tissue damage in the gastrointestinal tract.[1][2]	

Experimental Protocols: Safe Handling and Personal Protective Equipment (PPE)

All work with **Lewisite 2** must be conducted within a certified and restricted-access laboratory, inside a functioning chemical fume hood or other appropriate containment device. A regulated, marked area should be established where Lewisite is handled, used, or stored.^[10]

Personal Protective Equipment (PPE)

A multi-layered PPE approach is mandatory. The minimum requirement for handling any quantity of **Lewisite 2** is Level A protection.^{[3][4]}

Table 3: Mandatory Personal Protective Equipment (PPE)

PPE Component	Specification	Rationale	Reference(s)
Respiratory Protection	NIOSH-certified Chemical, Biological, Radiological, Nuclear (CBRN) Self-Contained Breathing Apparatus (SCBA) with a full facepiece, operated in a pressure-demand or other positive-pressure mode.	Provides the highest level of respiratory protection against highly toxic vapors.	^{[3][4][11]}
Body Protection	Fully encapsulating, chemical-resistant suit (Level A).	Protects against skin contact with liquid and vapor. Lewisite can penetrate ordinary clothing and even rubber gloves.	^{[2][11][12]}
Gloves	Inner and outer chemical-resistant gloves.	Provides a double barrier against skin contact.	^{[11][13]}
Footwear	Chemical-resistant steel-toed boots with shanks.	Protects feet from spills and physical hazards.	^{[11][13]}

General Handling Procedures

- **Training:** All personnel must receive comprehensive training on the hazards of **Lewisite 2**, safe handling procedures, emergency response, and decontamination protocols before being authorized to work with the agent.[\[10\]](#)
- **Restricted Access:** Access to the laboratory where **Lewisite 2** is handled must be strictly controlled and limited to authorized personnel.
- **Containment:** All manipulations of **Lewisite 2** must be performed within a certified chemical fume hood or glovebox.
- **Buddy System:** Never work alone when handling **Lewisite 2**. A second authorized and equipped person must be present as a safety observer.
- **Transport:** When transporting **Lewisite 2** within the facility, it must be in a sealed, double-contained, and shatterproof container.
- **Waste:** All contaminated materials (e.g., pipette tips, gloves, labware) must be considered hazardous waste and disposed of according to the protocol in Section 6.0.

Decontamination and Emergency Response

Rapid decontamination is critical to mitigating injury from **Lewisite 2** exposure.[\[3\]](#)[\[4\]](#)

Personnel Decontamination

- **Immediate Action:** Immediately remove the individual from the source of exposure.[\[3\]](#) If the release was indoors, evacuate the building.[\[14\]](#) If outdoors, move to the highest ground possible as Lewisite vapor is heavier than air.[\[14\]](#)
- **Clothing Removal:** Quickly remove all contaminated clothing. Clothing that must be pulled over the head should be cut off.[\[14\]](#) Seal the contaminated clothing in a labeled, vapor-tight plastic bag, and then double-bag it.[\[14\]](#)
- **Skin Decontamination:** As quickly as possible, wash the affected skin with large amounts of soap and water.[\[14\]](#)[\[15\]](#) Be careful not to break the skin.[\[3\]](#) Reactive Skin Decontamination Lotion (RSDL) may also be effective.[\[3\]](#)

- Eye Decontamination: If eyes are exposed, rinse with copious amounts of plain water for at least 15 minutes.[3][14]
- Medical Attention: Seek immediate professional medical attention.[3][14] Inform medical personnel of the nature of the chemical exposure.
- Antidote: The antidote Dimercaprol (British Anti-Lewisite, BAL) may be administered by medical professionals in a hospital setting to treat systemic arsenic poisoning.[3][4] It does not prevent local skin or eye damage.[3][4]

Spill Decontamination

- Evacuate: Evacuate all non-essential personnel from the area.
- Containment: If safe to do so, contain the spill using appropriate absorbent materials (e.g., mineral-based or clay-based absorbents).[16] Avoid methods that will cause splashing.[4]
- Neutralization: Decontaminate the spill area using an appropriate neutralizing solution. Effective decontaminants include:
 - Household bleach (sodium hypochlorite solution).[2]
 - 3% Hydrogen peroxide solution.[17]
 - Commercially available decontaminants such as EasyDECON® DF200.[17]
- Residue Management: All materials used for cleanup, as well as the neutralized residue, must be collected and disposed of as hazardous waste.[3] Decontamination wash water will contain toxic arsenic and must not be released into the environment.[3][4]

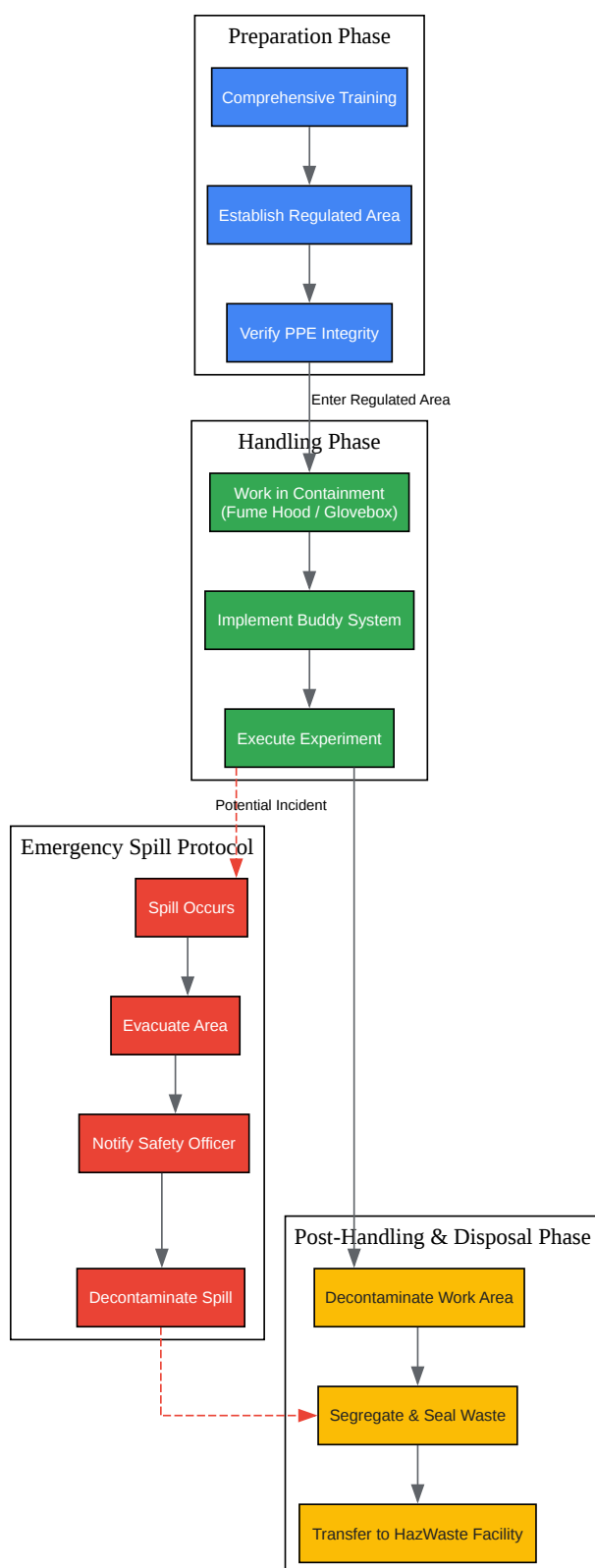
Disposal Protocol

The disposal of **Lewisite 2** and all contaminated materials must be handled by trained hazardous waste professionals in accordance with all local, state, and federal regulations. The Chemical Weapons Convention prohibits the dumping of chemical weapons in water, land burial, or open-pit burning.[18]

- Neutralization: Whenever possible, **Lewisite 2** should be chemically neutralized before disposal. Alkaline hydrolysis is an effective method, breaking it down into acetylene and trisodium arsenate.^{[2][4]}
- Waste Collection: All contaminated items (PPE, labware, cleaning materials) must be collected in designated, sealed, and clearly labeled hazardous waste containers.
- Final Disposal: The sealed hazardous waste containers must be transferred to a licensed hazardous waste disposal facility that is equipped to handle chemical warfare agents.^[18]

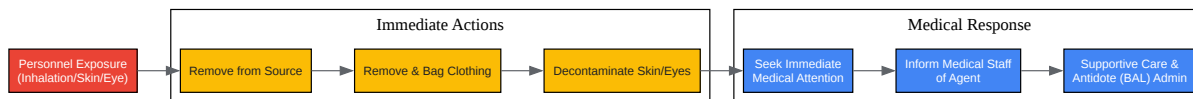
Workflow and Pathway Diagrams

The following diagrams illustrate the critical workflows for safely managing **Lewisite 2**.



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Caption: Workflow for Safe Handling and Disposal of **Lewisite 2**.



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Caption: Emergency Response Pathway for Personnel Exposure to **Lewisite 2**.

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References

- 1. Lewisite 2 - Wikipedia [en.wikipedia.org]
- 2. Lewisite - Wikipedia [en.wikipedia.org]
- 3. nrt.org [nrt.org]
- 4. Lewisite (L): Blister Agent | NIOSH | CDC [cdc.gov]
- 5. Lewisite 2 (CAS 40334-69-8) - Chemical & Physical Properties by Cheméo [cheméo.com]
- 6. Lewisite 2 | C₄H₄AsCl₃ | CID 5368106 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 8. Lewisite - Hazardous Agents | Haz-Map [haz-map.com]
- 9. dhd2.org [dhd2.org]
- 10. nj.gov [nj.gov]
- 11. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
- 12. Personal Protective Equipment - Chemical and Biological Terrorism - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 13. sams-solutions.com [sams-solutions.com]
- 14. mahoninghealth.org [mahoninghealth.org]

- [15. Lewisite | Chemical Emergencies | CDC \[cdc.gov\]](#)
- [16. LEWISITE 2 | CAMEO Chemicals | NOAA \[cameochemicals.noaa.gov\]](#)
- [17. researchgate.net \[researchgate.net\]](#)
- [18. Lewisite | C2H2AsCl3 | CID 10923 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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